

Application Notes and Protocols for Darizmetinib in Cell Culture

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Compound of Interest

Compound Name: Darizmetinib

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These application notes provide detailed protocols for the preparation and use of **Darizmetinib** (also known as HRX-0215), a potent and selective inhibitor of mitogen-activated protein kinase kinase 4 (MKK4), for cell culture experiments.^{[1][2]}

Darizmetinib is a small molecule drug that functions as a tyrosine kinase inhibitor.^[3] It is a first-in-class, orally active inhibitor of MKK4 with an IC₅₀ of 0.02 μM.^[4] By inhibiting MKK4, **Darizmetinib** enhances the MKK7 and JNK1 signaling pathways, which in turn activates the transcription factors ATF2 and ELK1, promoting cell proliferation and liver regeneration.^{[1][2][5]}

Data Presentation

Parameter	Value	Reference
Synonyms	HRX-0215, HRX215, LN3348	[2][3][6]
Molecular Weight	457.46 g/mol	[4]
Formulation	A solid	[6]
IC50 (MKK4)	0.02 μ M	[4][6]
Solubility in DMSO	≥ 10 mg/mL; 92 mg/mL (201.11 mM); 180 mg/mL (393.49 mM)	[2][4][6]
In Vitro Working Concentration	0.3, 1, 3 μ M for reducing pMKK4 levels in PBMCs	[1]
Storage of Powder	-20°C for 3 years	[2]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocols

Preparation of Darizmetinib Stock Solution (10 mM in DMSO)

Materials:

- **Darizmetinib** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

Protocol:

- Pre-handling: Before opening the vial, centrifuge the **Darizmetinib** powder at a low speed (e.g., 1000 x g for 1 minute) to ensure all the powder is at the bottom of the vial.
- Calculation: To prepare a 10 mM stock solution, calculate the required volume of DMSO. The molecular weight of **Darizmetinib** is 457.46 g/mol . For 1 mg of **Darizmetinib**:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.01 \text{ mol/L} * 457.46 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 218.6 \mu\text{L}$
- Dissolution: Aseptically add the calculated volume of sterile DMSO to the vial containing the **Darizmetinib** powder.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) or sonication may be used to aid dissolution if necessary.^[2]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[1] Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]

Preparation of Working Solutions for Cell Culture

Materials:

- 10 mM **Darizmetinib** stock solution in DMSO
- Complete cell culture medium appropriate for your cell line
- Sterile tubes for dilution

Protocol:

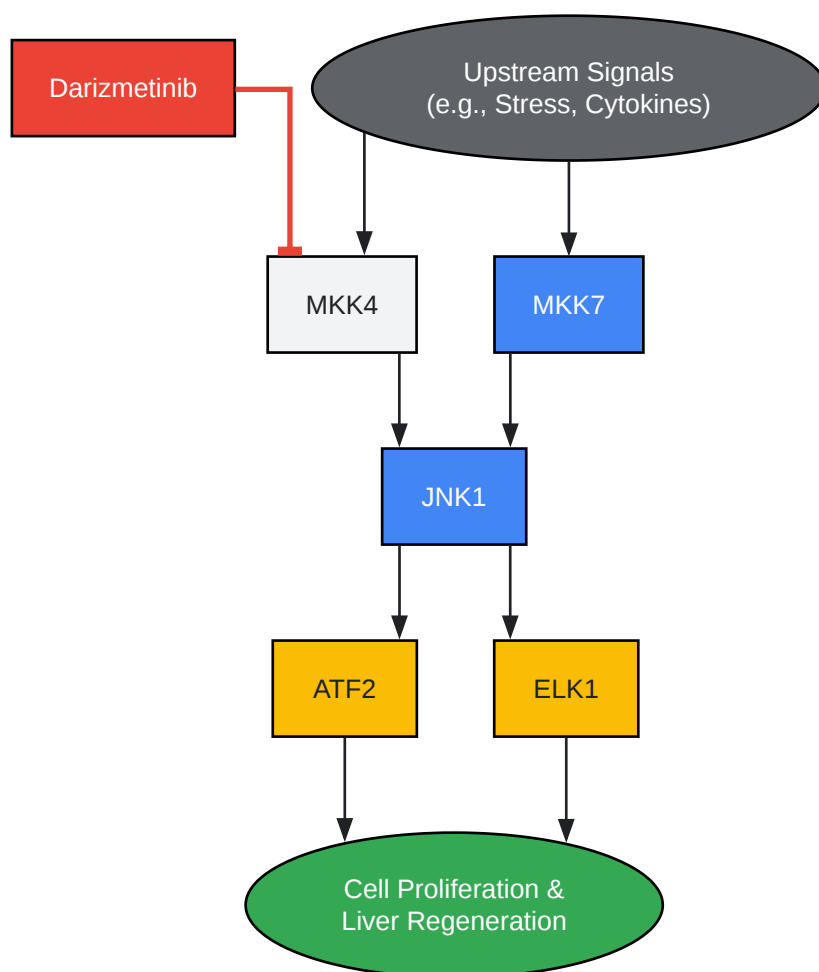
- Thawing: Thaw a single aliquot of the 10 mM **Darizmetinib** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final working concentrations. It is recommended to perform dilutions in

a stepwise manner to prevent precipitation of the compound.^[7]

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the cell culture medium is less than 0.5% to minimize solvent toxicity to the cells.^{[7][8]} A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- **Example Dilution for a 1 μ M Working Solution:**
 - To prepare 1 mL of 1 μ M working solution from a 10 mM stock, you would need to perform a 1:10,000 dilution.
 - A practical approach is to first make an intermediate dilution. For example, add 1 μ L of the 10 mM stock to 999 μ L of culture medium to get a 10 μ M intermediate solution.
 - Then, add 100 μ L of the 10 μ M intermediate solution to 900 μ L of culture medium to get the final 1 μ M working solution.
- **Application to Cells:** Add the prepared working solutions to your cell cultures and incubate for the desired duration of the experiment.

Visualizations

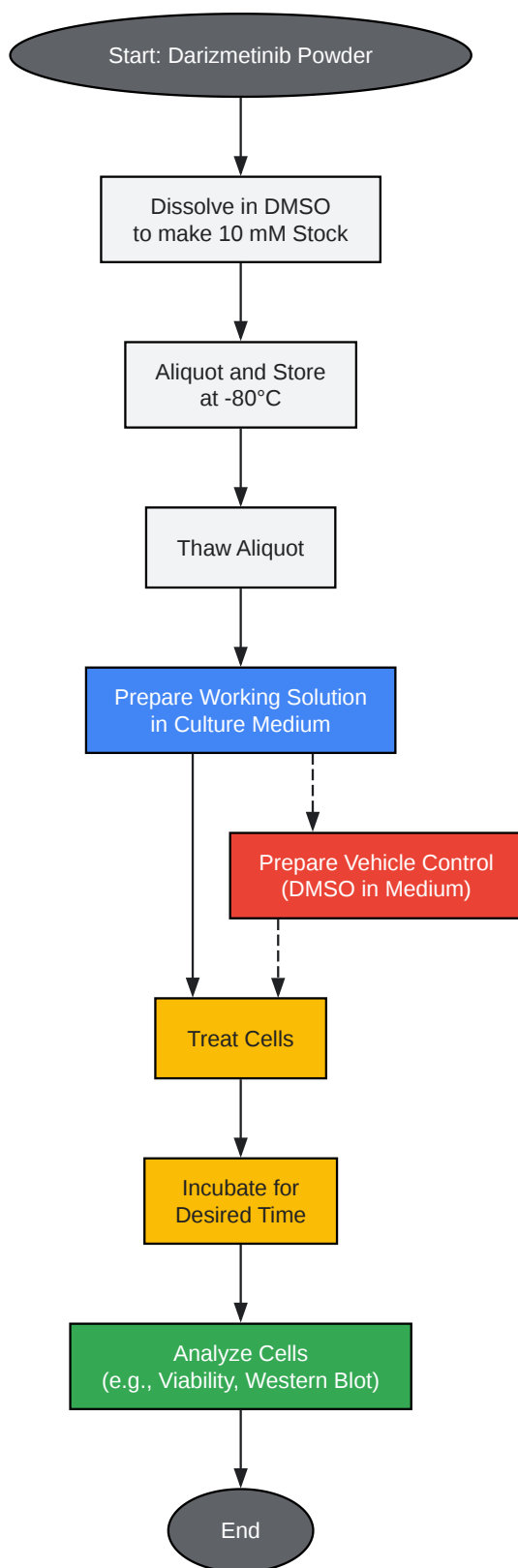
Darizmetinib Signaling Pathway



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Caption: **Darizmetinib** inhibits MKK4, enhancing the MKK7/JNK1 pathway.

Experimental Workflow for Darizmetinib Cell Treatment



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Caption: Workflow for preparing and applying **Darizmetinib** in cell culture.

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